

Biological potential of 4-Chloroquinazolin-6-amine derivatives

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Compound of Interest

Compound Name: 4-Chloroquinazolin-6-amine

CAS No.: 208533-37-3

Cat. No.: B1369861

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An In-depth Technical Guide to the Biological Potential of **4-Chloroquinazolin-6-amine** Derivatives

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-chloroquinazolin-6-amine** derivatives, a class of compounds demonstrating significant promise in modern drug discovery. We will delve into the synthetic versatility of this scaffold, explore its diverse biological activities with a focus on anticancer and antimicrobial applications, and provide detailed experimental protocols for researchers in the field. The narrative is structured to explain the causality behind experimental choices, ensuring a blend of theoretical knowledge and practical insight.

The Quinazoline Scaffold: A Privileged Structure in Medicinal Chemistry

Quinazolines are bicyclic heterocyclic compounds composed of a benzene ring fused to a pyrimidine ring. This structural motif is considered a "privileged structure" in medicinal chemistry due to its prevalence in a wide array of biologically active molecules, including

natural alkaloids and synthetic drugs.[1][2][3] The quinazoline core's unique electronic properties and its ability to form multiple hydrogen bonds and engage in various intermolecular interactions allow it to bind effectively to a diverse range of biological targets.

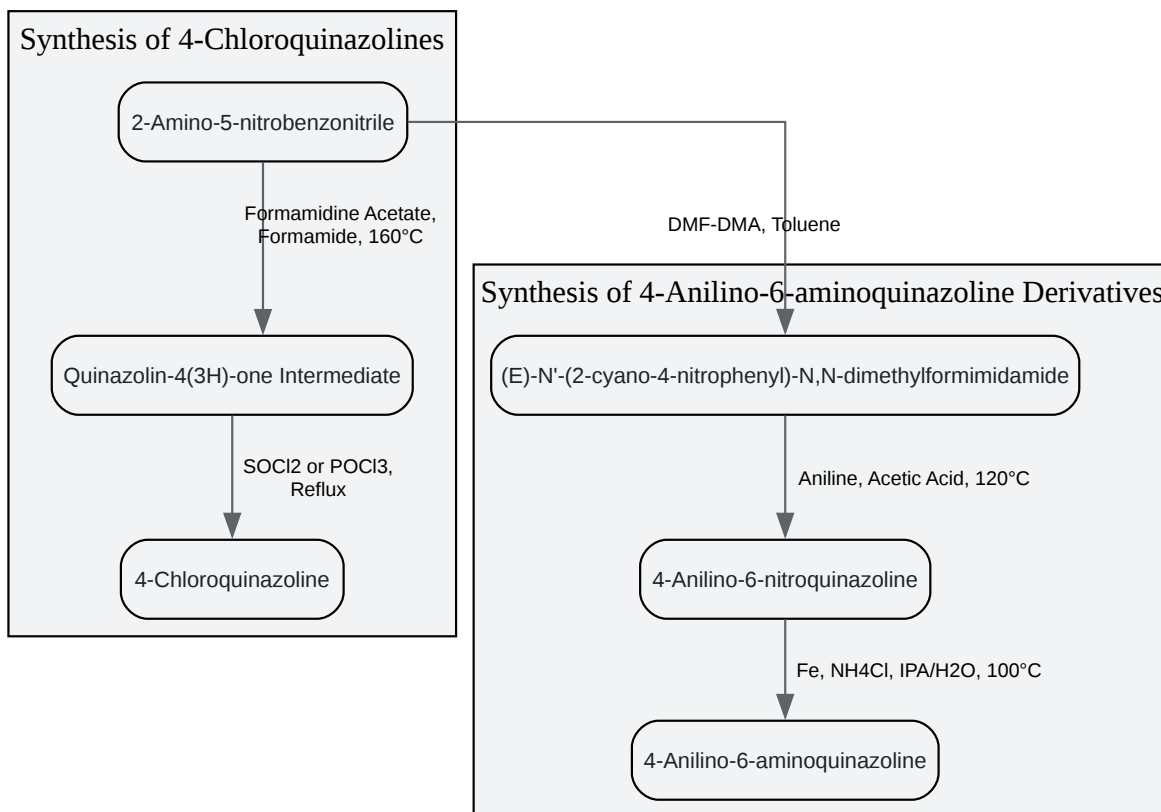
The specific scaffold of interest, **4-chloroquinazolin-6-amine**, serves as a critical starting material for the synthesis of a vast library of derivatives. The chlorine atom at the C4 position is an excellent leaving group, making it susceptible to nucleophilic substitution reactions. This allows for the facile introduction of various aryl amines and other nucleophiles, a key step in the synthesis of many potent kinase inhibitors.[1][4] Simultaneously, the amino group at the C6 position provides another site for chemical modification, enabling the fine-tuning of the molecule's physicochemical properties and biological activity.[5]

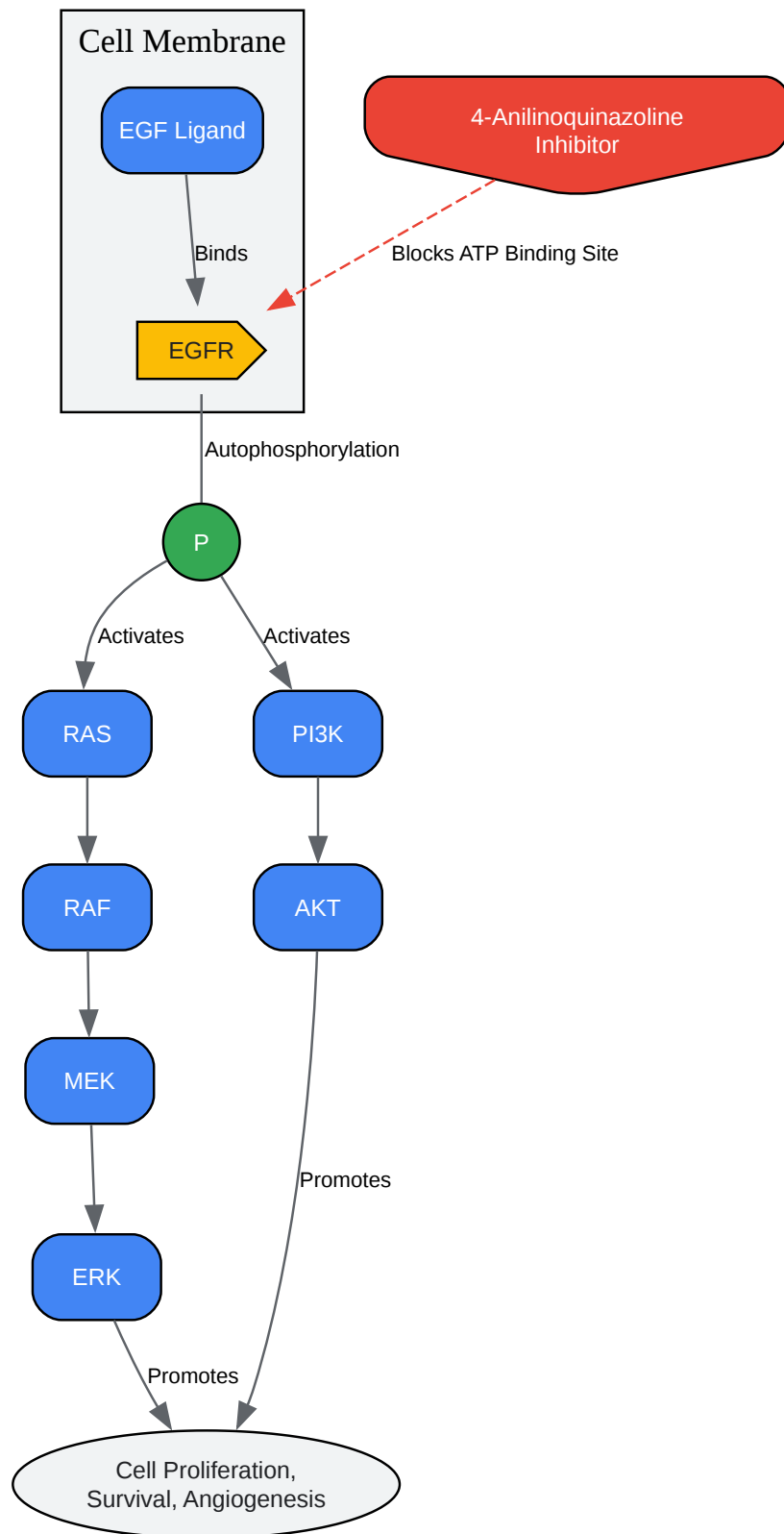
Synthetic Strategies and Methodologies

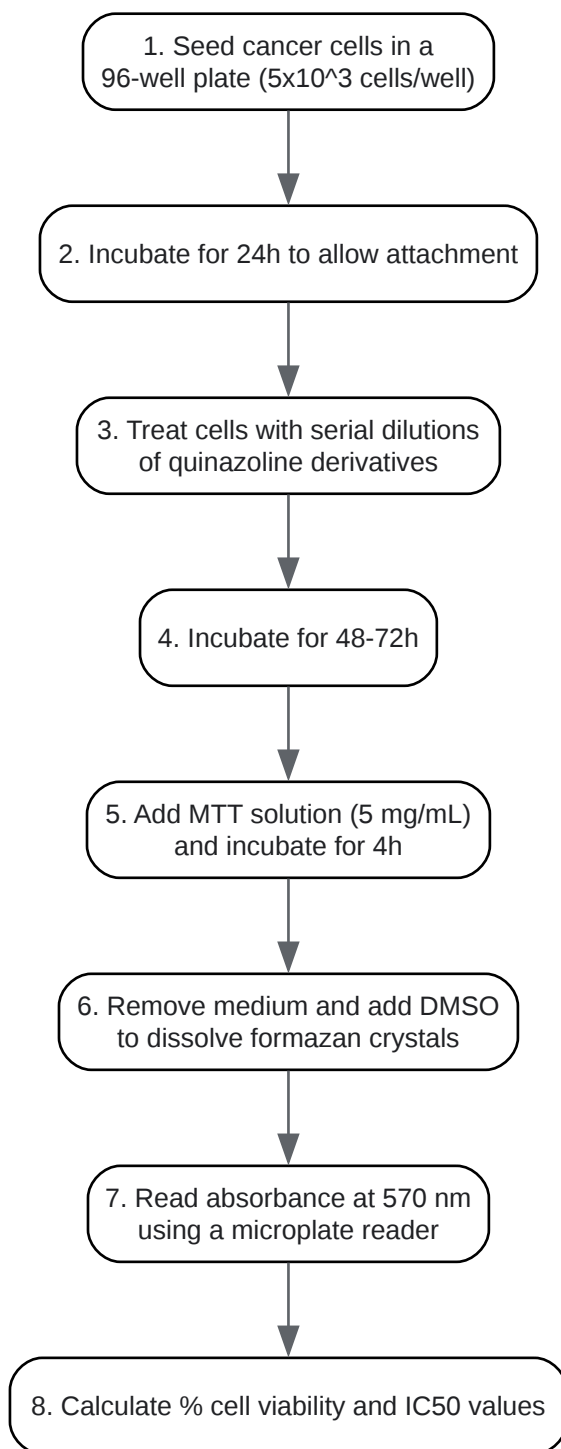
The derivatization of the **4-chloroquinazolin-6-amine** core is a cornerstone of its utility. The primary synthetic strategies revolve around nucleophilic aromatic substitution at the C4 position and functionalization of the C6-amino group.

General Synthesis of the 4-Chloroquinazolin-6-amine Core

A common route to the core structure begins with 2-amino-5-nitrobenzonitrile. This precursor undergoes a series of reactions to build the quinazoline ring system, followed by chlorination and reduction steps.







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Sources

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